

Fak-IN-12 stability and storage best practices

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Compound of Interest

Compound Name: *Fak-IN-12*

Cat. No.: *B12371831*

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Technical Support Center: Fak-IN-12

Welcome to the technical support center for **Fak-IN-12**. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and effective use of **Fak-IN-12** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Fak-IN-12** and what is its mechanism of action?

A1: **Fak-IN-12** is a potent inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase that plays a crucial role in cell adhesion, migration, proliferation, and survival.[1] **Fak-IN-12**, also identified as compound 12s in its primary publication, exerts its effects by inhibiting the kinase activity of FAK, thereby blocking downstream signaling pathways involved in cancer progression.[2]

Q2: What are the recommended storage conditions for **Fak-IN-12**?

A2: Proper storage of **Fak-IN-12** is critical to maintain its stability and activity. Best practices are summarized in the table below. For stock solutions, it is advisable to aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Q3: What is the recommended solvent for preparing **Fak-IN-12** stock solutions?

A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Fak-IN-12**. For analogous compounds, concentrations of up to 100 mg/mL in DMSO have been

reported.^[3] Ensure the use of newly opened, anhydrous DMSO to minimize degradation due to hygroscopic moisture.

Q4: Is **Fak-IN-12** sensitive to light?

A4: While specific photostability data for **Fak-IN-12** is not readily available, it is a general best practice for small molecule inhibitors to be protected from light to prevent potential photodegradation. Therefore, it is recommended to store both the solid compound and stock solutions in light-protecting containers (e.g., amber vials) or in the dark.

Stability and Storage Data

Form	Storage Temperature	Duration	Special Conditions
Solid Powder	4°C	Long-term	Store in a dry, dark place. Seal tightly to protect from moisture.
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. Protect from light. ^[3]
-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. Protect from light. ^[3]	

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no inhibitory effect in cell-based assays	Degradation of Fak-IN-12: Improper storage of stock solutions (e.g., repeated freeze-thaw cycles, prolonged storage at -20°C, exposure to light).	Prepare fresh stock solutions from solid compound. Always aliquot stock solutions and use a fresh aliquot for each experiment. Ensure proper storage conditions are maintained.
Incorrect concentration: Calculation error or inaccurate pipetting.	Double-check all calculations for dilutions. Use calibrated pipettes.	
Cell line resistance: The specific cell line may have intrinsic or acquired resistance to FAK inhibition.	Verify the expression and activity of FAK in your cell line. Consider using a positive control cell line known to be sensitive to FAK inhibitors.	
Precipitation of the compound in cell culture media	Low solubility in aqueous media: Fak-IN-12, like many kinase inhibitors, has poor water solubility.	Ensure the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to maintain solubility and minimize solvent toxicity. Prepare intermediate dilutions in culture medium before adding to the final cell culture.
Inconsistent results between experiments	Variability in experimental conditions: Inconsistent cell passage number, seeding density, or incubation times.	Standardize your experimental protocol. Use cells within a consistent passage number range. Ensure consistent cell seeding density and treatment times.
Instability of working solutions: Degradation of Fak-IN-12 in diluted aqueous solutions over time.	Prepare fresh working solutions of Fak-IN-12 in culture medium for each	

experiment immediately before use.

Experimental Protocols

Preparation of **Fak-IN-12** Stock Solution (10 mM in DMSO):

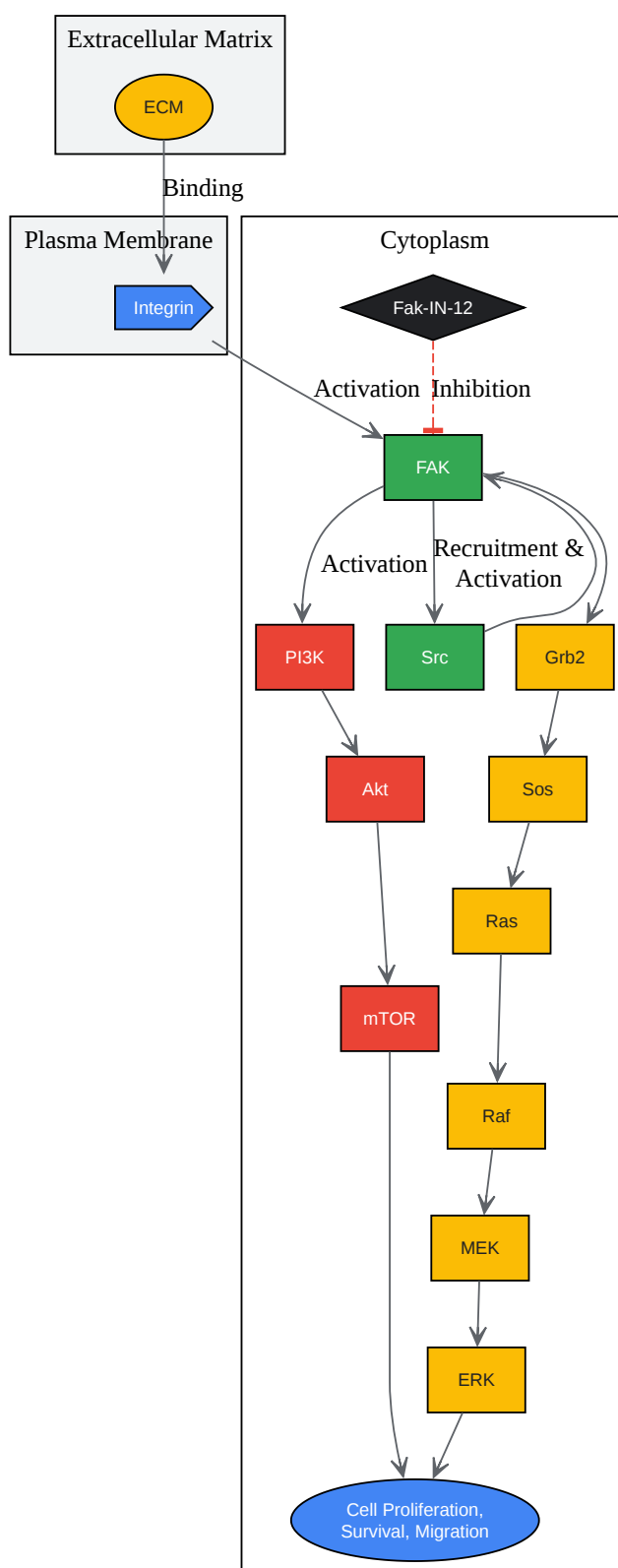
- Equilibrate the vial of solid **Fak-IN-12** to room temperature before opening to prevent moisture condensation.
- Based on the molecular weight of **Fak-IN-12** (492.96 g/mol), calculate the required mass for your desired volume of 10 mM stock solution (e.g., for 1 mL, use 4.93 mg).
- Add the appropriate volume of anhydrous DMSO to the solid compound.
- Vortex or sonicate gently until the solid is completely dissolved.
- Aliquot the stock solution into single-use, light-protecting vials.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

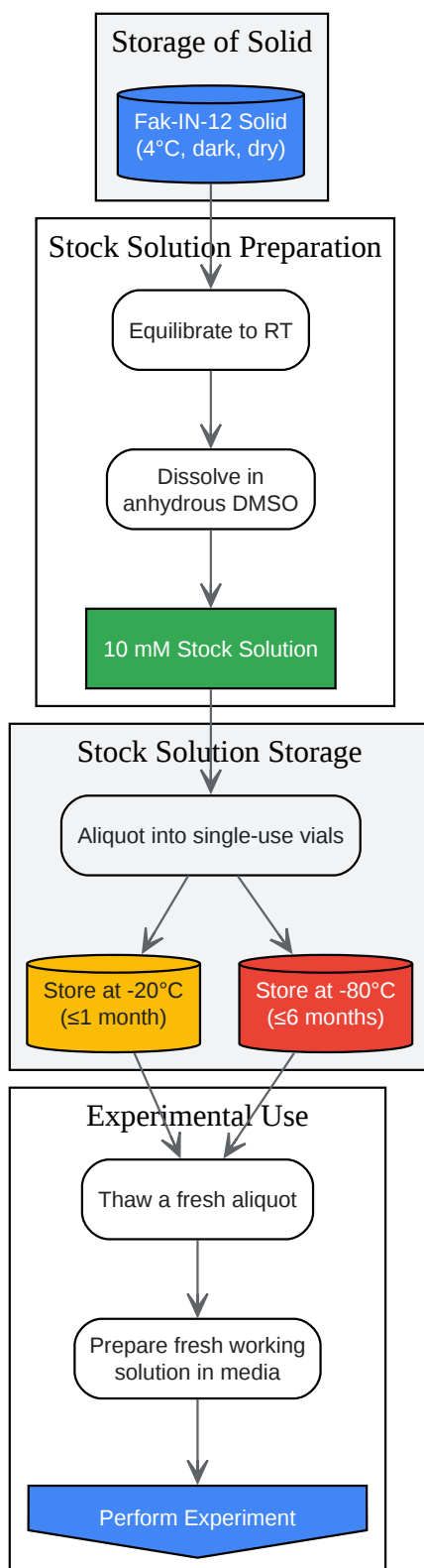
Cell Proliferation Assay (Example using MGC-803 cells):

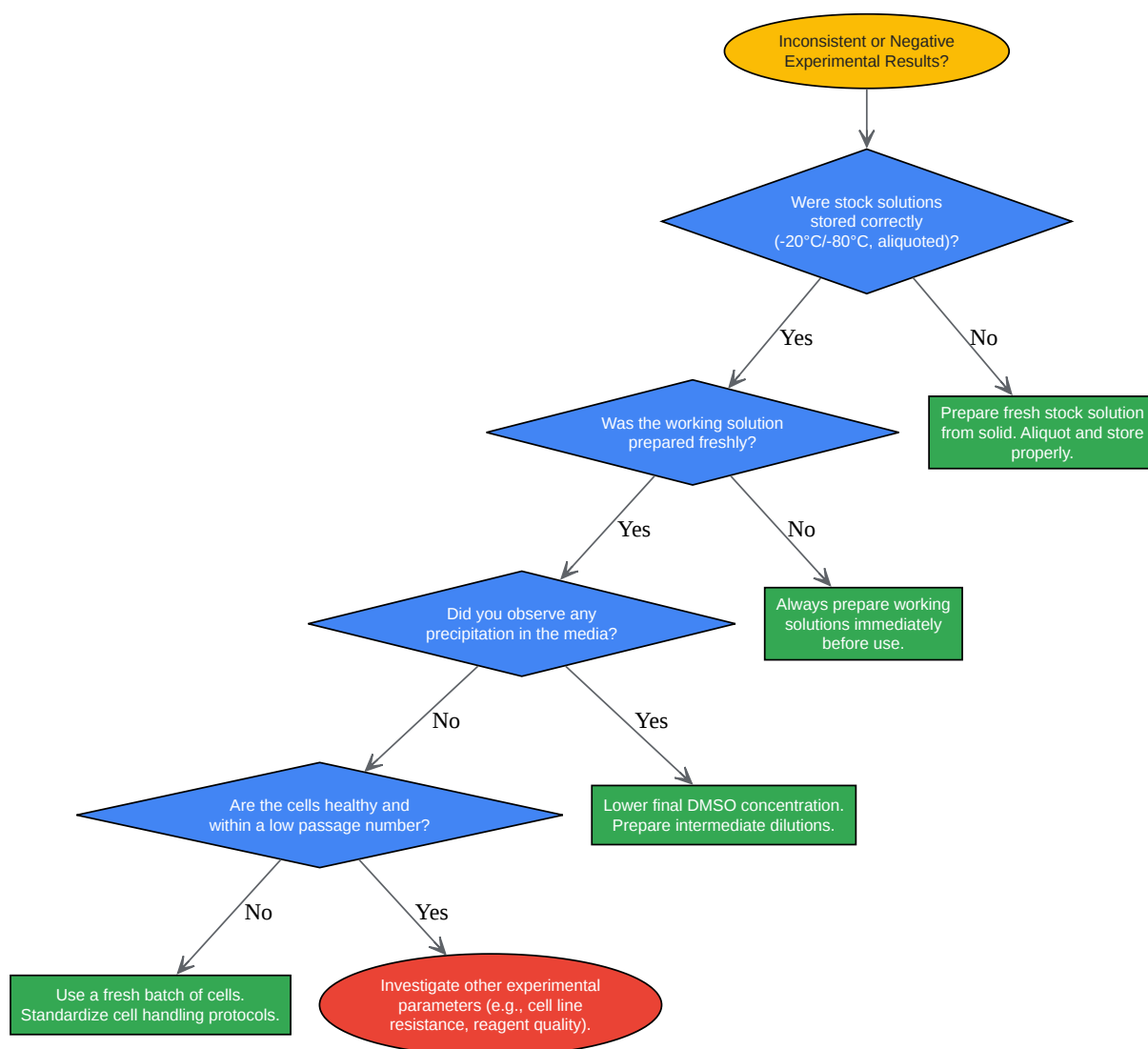
- Seed MGC-803 cells in a 96-well plate at a density of 5,000 cells/well and allow them to adhere overnight.
- Prepare serial dilutions of **Fak-IN-12** in the cell culture medium.
- Remove the old medium from the wells and add the medium containing different concentrations of **Fak-IN-12**. Include a vehicle control (DMSO-treated) group.
- Incubate the plate for the desired time period (e.g., 72 hours).
- Assess cell viability using a suitable method, such as the MTT or CellTiter-Glo assay, following the manufacturer's instructions.

- Calculate the IC50 value by plotting the percentage of cell viability against the log concentration of **Fak-IN-12**.

Visualizations







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